

# A Comprehensive Technical Guide to the Physicochemical Properties of o-Nitroethylbenzene

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Compound of Interest		
Compound Name:	2-Ethylnitrobenzene	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of ortho-nitroethylbenzene (o-nitroethylbenzene). The information herein is intended to support research, development, and safety protocols involving this chemical intermediate. All quantitative data is presented in a clear, tabular format for ease of comparison, and relevant experimental methodologies are detailed.

# **Core Physicochemical Properties of o- Nitroethylbenzene**

o-Nitroethylbenzene, also known as 1-ethyl-2-nitrobenzene, is an aromatic nitro compound with the molecular formula C<sub>8</sub>H<sub>9</sub>NO<sub>2</sub>.[1] It typically appears as a colorless to light yellow or green oily liquid.[1][2] This compound is a critical intermediate in the synthesis of various organic molecules, including those used in the production of agrochemicals, pharmaceuticals, and dyes.[1]

### **Quantitative Data Summary**

The following table summarizes the key physicochemical properties of o-nitroethylbenzene, compiled from various sources for comprehensive comparison.



Property	Value	Temperature (°C)	Pressure	Reference(s)
Molecular Weight	151.16 g/mol	-	-	[1][3][4]
Density	1.127 g/mL	25	-	[1]
1.1236 g/cm <sup>3</sup>	20	-	[2][3]	
Melting Point	-13 to -10 °C	-	-	 [1][5]
-11 °C	-	-	[3]	
-12.3 °C	-	-	[2]	_
Boiling Point	220 °C	-	Atmospheric	[3]
232.5 °C	-	Atmospheric	[1][2]	
172-174 °C	-	18 mmHg	[1][5]	_
Flash Point	109 °C	-	Closed Cup	[6]
86 °C	-	-	[3]	
Refractive Index	n20/D 1.537	20	-	[1][2]
Vapor Pressure	30.17 mmHg	25	-	[3]
Water Solubility	Insoluble	-	-	[1][3]
Solubility (Organic)	Soluble in ethanol, acetone, ether	-	-	[1][5]
Octanol/Water Partition Coeff. (logP)	2.94	-	-	[3]
2.7	-	-	[4]	

# **Experimental Protocols**



Detailed methodologies for the synthesis of o-nitroethylbenzene and the determination of its key physicochemical properties are crucial for reproducible research.

#### Synthesis of o-Nitroethylbenzene

o-Nitroethylbenzene is typically synthesized via the electrophilic nitration of ethylbenzene.[1] This reaction yields a mixture of ortho- and para-nitroethylbenzene isomers, which are then separated.[1]

#### Methodology:

- Preparation of Nitrating Mixture: A mixed acid solution is prepared by carefully adding concentrated nitric acid (HNO₃) to concentrated sulfuric acid (H₂SO₄). The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO₂⁺).
- Nitration Reaction: Ethylbenzene is slowly added to the cooled nitrating mixture under vigorous stirring. The temperature of the reaction is carefully controlled, typically between 31-35°C, to prevent multiple nitrations and side reactions.[7]
- Reaction Completion: After the addition of ethylbenzene, the mixture is stirred for a period, for instance, at 40-50°C for one hour, to ensure the reaction goes to completion.[7]
- Work-up: The reaction mixture is then poured onto ice water, and the organic layer is separated. The organic layer is washed sequentially with water, a dilute sodium bicarbonate solution (to neutralize any remaining acid), and finally with water again.[7]
- Separation of Isomers: The resulting mixture of o-nitroethylbenzene and p-nitroethylbenzene is separated by fractional distillation under reduced pressure.[1][2] The difference in their boiling points allows for their isolation.



# Reactants Mixed Acid Ethylbenzene (HNO<sub>3</sub> + H<sub>2</sub>SO<sub>4</sub>)Process Nitration Reaction (Controlled Temperature) Yields Isomer Mixture **Phase Separation** & Washing Fractional Distillation (Reduced Pressure) Lower Boiling Point Higher Boiling Point **Products** o-Nitroethylbenzene p-Nitroethylbenzene

#### Synthesis of o-Nitroethylbenzene

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Caption: Workflow for the synthesis of o-nitroethylbenzene.

## **Determination of Physicochemical Properties**

#### Foundational & Exploratory





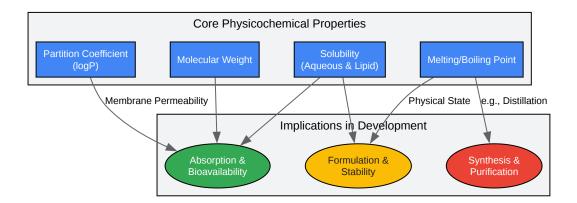
Standard experimental methods are employed to determine the physicochemical properties of organic compounds like o-nitroethylbenzene.

- Melting Point: The melting point can be determined using a melting point apparatus, where a small sample in a capillary tube is heated at a controlled rate. The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded.[8]
- Boiling Point: Simple distillation is the standard method for determining the boiling point of a liquid.[8] The liquid is heated in a flask, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured by a thermometer. The stable temperature reading during distillation at a specific pressure is the boiling point.[8]
- Density: The density of a liquid can be determined by accurately measuring the mass of a known volume of the substance using a pycnometer or a calibrated pipette and a balance.[9]
- Refractive Index: A refractometer is used to measure the refractive index, which is a
  measure of how much the path of light is bent, or refracted, when it enters the substance.
  This is typically done at a standard temperature, such as 20°C, using the sodium D-line
  (n20/D).
- Solubility: Qualitative solubility tests involve mixing a small amount of the solute (o-nitroethylbenzene) with a solvent (e.g., water, ethanol) and observing whether it dissolves to form a homogeneous solution.[9] For quantitative measurements, techniques like spectroscopy or chromatography can be used to determine the concentration of the solute in a saturated solution.



#### Relevance of Physicochemical Properties in Drug Development

Chemical Compound (e.g., o-Nitroethylbenzene derivative)



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